

2-Nitroanthraquinone: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-Nitroanthraquinone

Cat. No.: B1658324

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Abstract

2-Nitroanthraquinone, a derivative of anthraquinone, has historically been a byproduct in the synthesis of the industrially significant 1-nitroanthraquinone. While often overlooked, its unique chemical properties and potential biological activities are garnering increasing interest within the scientific community. This document provides an in-depth technical overview of **2-Nitroanthraquinone**, covering its history, synthesis, physicochemical properties, and exploring its potential roles in biological signaling pathways relevant to drug discovery and development.

History and Discovery

The history of **2-Nitroanthraquinone** is intrinsically linked to the broader development of anthraquinone chemistry, which began in the mid-19th century with the synthesis of the dye alizarin. The nitration of anthraquinone, a key process for producing intermediates for dyes and pigments, invariably yields a mixture of isomers, with 1-nitroanthraquinone being the predominant product.^{[1][2]} **2-Nitroanthraquinone** was identified as a minor component in these reaction mixtures.^[1]

Historically, the focus of industrial processes was to maximize the yield of the 1-isomer, leading to the development of numerous patented methods for the separation and purification of 1-nitroanthraquinone, often involving the removal of the undesired **2-nitroanthraquinone**.^{[1][3]} This historical context positioned **2-nitroanthraquinone** as a chemical curiosity rather than a

primary target for investigation. However, with advancements in analytical and screening techniques, interest in the biological potential of such "byproduct" molecules has grown, prompting a re-evaluation of **2-Nitroanthraquinone**'s properties and potential applications.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Nitroanthraquinone** is presented in the table below.

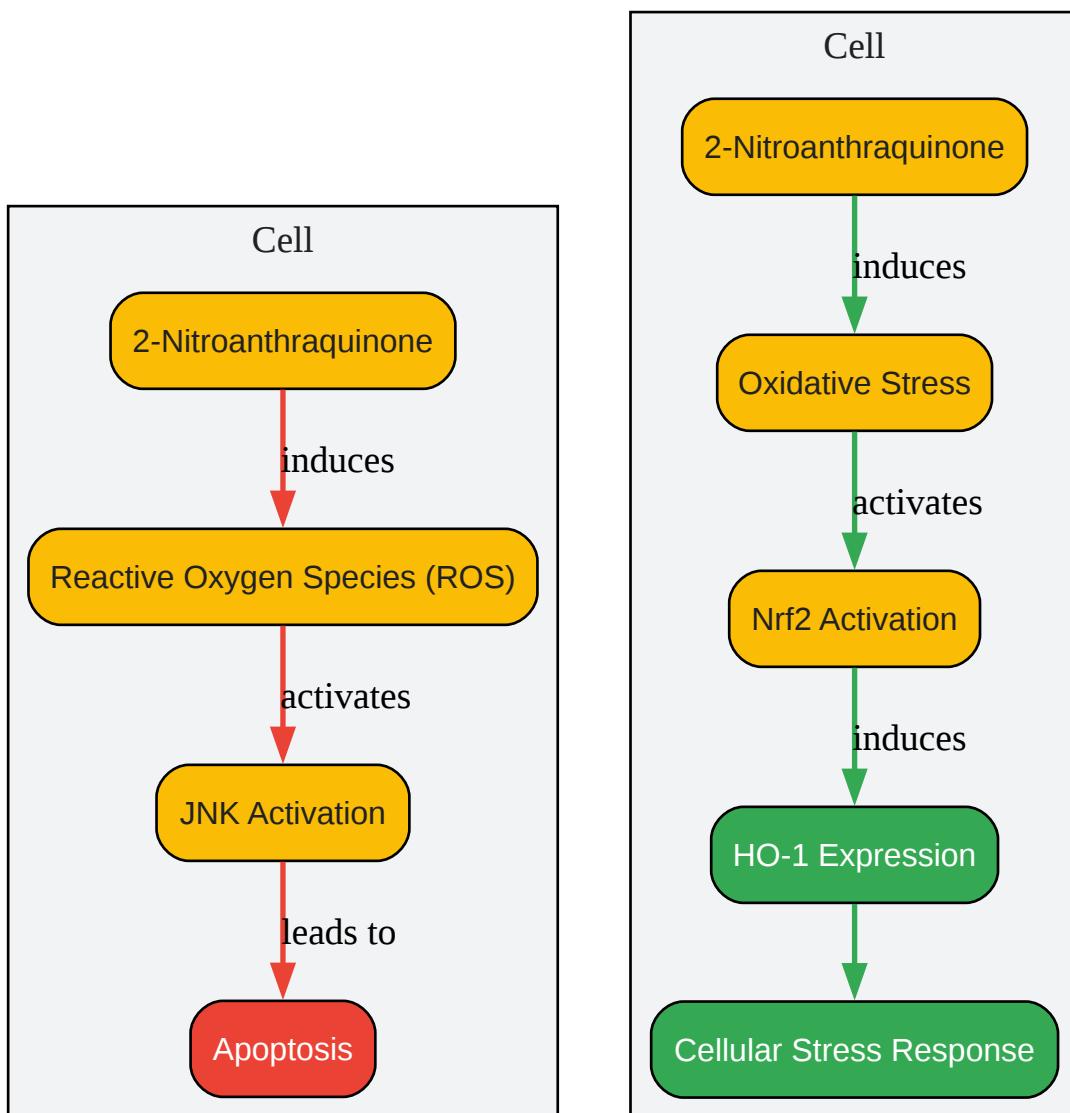
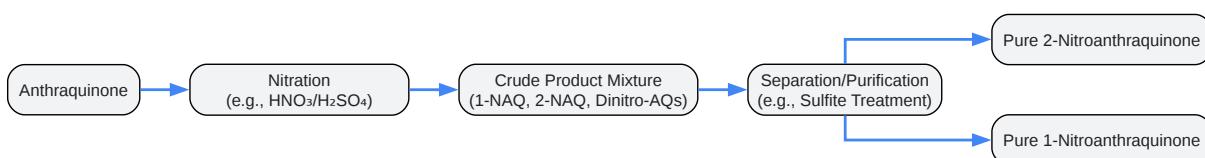
Property	Value	Reference
CAS Number	605-27-6	[4]
Molecular Formula	C ₁₄ H ₇ NO ₄	[5]
Molecular Weight	253.21 g/mol	[5]
Melting Point	184.5 °C	[6]
Boiling Point	396.41 °C (estimated)	[6]
Appearance	Pale yellow solid	[7]
Solubility	Insoluble in water.[8] Soluble in some organic solvents.	

Synthesis and Experimental Protocols

The primary route to **2-Nitroanthraquinone** is through the direct nitration of anthraquinone. This process typically yields a mixture of nitroanthraquinones, with the 1-isomer being the major product. The separation of **2-Nitroanthraquinone** from this mixture is a critical step in obtaining the pure compound.

General Synthesis Workflow

The general workflow for the synthesis and isolation of **2-Nitroanthraquinone** involves the nitration of anthraquinone followed by a purification process to separate the 2-isomer from the more abundant 1-isomer and other byproducts.



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